

Navigating the Solubility Landscape of 4-Amino-4'-hydroxybenzophenone: A Technical Guide

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Compound of Interest

Compound Name: 4-Amino-4'-hydroxybenzophenone

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **4-Amino-4'-hydroxybenzophenone**, a key building block in medicinal chemistry and materials science. Understanding the solubility of this compound is paramount for its effective application in research and development, influencing everything from reaction kinetics to bioavailability in drug formulations. This document details its solubility in various common solvents, provides established experimental protocols for solubility determination, and illustrates the analytical workflow.

Quantitative Solubility Data

Precise quantitative solubility data for **4-Amino-4'-hydroxybenzophenone** is not extensively documented in publicly available literature. However, by examining the solubility of structurally similar compounds—4-aminophenol and 4-hydroxybenzophenone—we can infer its likely solubility profile. The presence of both a polar amino group and a hydroxyl group, combined with the largely non-polar benzophenone backbone, suggests a nuanced solubility behavior. The compound is expected to exhibit poor solubility in water and higher solubility in polar aprotic and some polar protic organic solvents.

The following table summarizes the available qualitative and quantitative solubility data for closely related compounds to provide a reasonable estimation for **4-Amino-4'-hydroxybenzophenone**.

Solvent	Common Name	Expected Solubility of 4-Amino-4'-hydroxybenzophenone (Qualitative)	Solubility of Structurally Similar Compounds
Polar Aprotic Solvents			
$(\text{CH}_3)_2\text{SO}$	Dimethyl Sulfoxide (DMSO)	Very Soluble	4-hydroxybenzophenone: e: 55 mg/mL[1]; 4-chloro-4'-hydroxybenzophenone: e: 60 mg/mL[2]; 4-aminophenol: Very soluble[3]
CH_3CN	Acetonitrile	Soluble	4-aminophenol: Soluble[3][4]
$\text{C}_3\text{H}_6\text{O}$	Acetone	Soluble	4-aminophenol: Soluble[3][4]
Polar Protic Solvents			
H_2O	Water	Sparingly Soluble/Insoluble	4-hydroxybenzophenone: e: Insoluble[5]; 4-aminophenol: 1.5 g/100 mL[3]
CH_3OH	Methanol	Slightly Soluble	-
$\text{C}_2\text{H}_5\text{OH}$	Ethanol	Slightly Soluble	4-hydroxybenzophenone: e: Soluble[6]; 4-aminophenol: Slightly soluble[3][4]
Non-Polar Solvents			
$\text{C}_4\text{H}_8\text{O}_2$	Ethyl Acetate	Soluble	4-aminophenol: Soluble[3][4]

Disclaimer: The expected solubility is an estimation based on the properties of structurally related compounds. Experimental verification is strongly recommended.

Experimental Protocols for Solubility Determination

The "gold standard" for determining the equilibrium solubility of a compound is the shake-flask method.^{[7][8]} This method involves equilibrating an excess of the solid compound in the solvent of interest until a saturated solution is formed. The concentration of the dissolved compound is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy.

Shake-Flask Method Coupled with HPLC Analysis

This protocol details the determination of the equilibrium solubility of **4-Amino-4'-hydroxybenzophenone**.

1. Materials and Equipment:

- **4-Amino-4'-hydroxybenzophenone** (solid)
- Selected solvents (e.g., water, ethanol, DMSO, etc.)
- Volumetric flasks and pipettes
- Scintillation vials or sealed flasks
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- HPLC system with a UV detector
- Analytical balance

2. Procedure:

- Preparation of Saturated Solution:

- Add an excess amount of solid **4-Amino-4'-hydroxybenzophenone** to a series of vials, each containing a known volume of a different solvent. The excess solid should be clearly visible.
- Seal the vials to prevent solvent evaporation.
- Place the vials in an orbital shaker or on a stir plate at a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the mixtures for a sufficient period to reach equilibrium (typically 24-48 hours). A preliminary kinetic study can determine the optimal equilibration time.[9]

- Phase Separation:
 - After equilibration, cease agitation and allow the suspensions to settle for a defined period.
 - To separate the undissolved solid from the saturated solution, centrifuge the vials at a high speed.
 - Carefully withdraw the supernatant using a syringe and filter it through a chemically inert syringe filter to remove any remaining solid particles. This step is critical to avoid artificially high solubility readings.
- Quantification by HPLC:
 - Prepare a series of standard solutions of **4-Amino-4'-hydroxybenzophenone** of known concentrations in the mobile phase of the HPLC method.
 - Generate a calibration curve by injecting the standard solutions and plotting the peak area against concentration. The curve should exhibit good linearity ($R^2 > 0.99$).
 - Dilute the filtered saturated solution with the mobile phase to a concentration that falls within the range of the calibration curve.
 - Inject the diluted sample into the HPLC system and record the peak area corresponding to **4-Amino-4'-hydroxybenzophenone**.

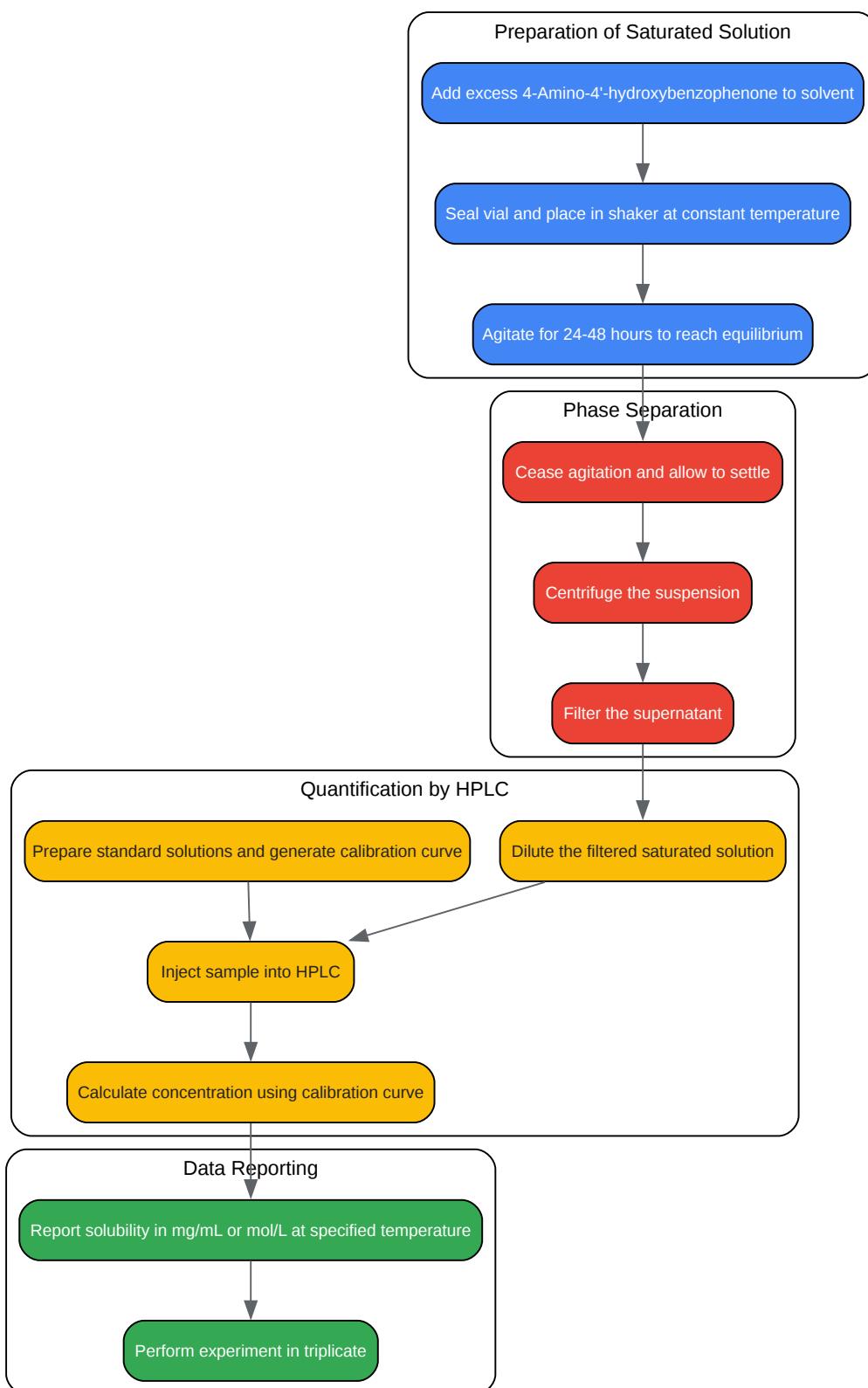
- Calculate the concentration of the compound in the saturated solution using the calibration curve, taking into account the dilution factor.

3. Data Reporting:

- The solubility should be reported in standard units such as mg/mL or mol/L at the specified temperature.
- The experiment should be performed in triplicate for each solvent to ensure the reproducibility of the results.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the solubility of **4-Amino-4'-hydroxybenzophenone** using the shake-flask method followed by HPLC analysis.

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References

- 1. 4-Hydroxybenzophenone | TargetMol [targetmol.com]
- 2. 4-Chloro-4'-hydroxybenzophenone | TargetMol [targetmol.com]
- 3. 4-Aminophenol - Wikipedia [en.wikipedia.org]
- 4. 4-Aminophenol | C6H7NO | CID 403 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Hydroxybenzophenone | 1137-42-4 [chemicalbook.com]
- 6. Page loading... [wap.guidechem.com]
- 7. scribd.com [scribd.com]
- 8. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 9. Experimental Examination of Solubility and Lipophilicity as Pharmaceutically Relevant Points of Novel Bioactive Hybrid Compounds - PMC [pmc.ncbi.nlm.nih.gov]
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